

Application Notes: Butaprost for Inducing Nur77 mRNA Expression

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Compound of Interest

Compound Name: *Butaprost*
CAS No.: 69648-38-0
Cat. No.: B1668087

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Introduction

Nur77, also known as NR4A1, is an orphan nuclear receptor that plays a crucial role in various physiological processes, including apoptosis, inflammation, and metabolism. Its expression is rapidly induced by a variety of stimuli as an immediate early gene. **Butaprost**, a selective prostaglandin E2 (PGE2) receptor 2 (EP2) agonist, has been identified as an effective inducer of Nur77 mRNA expression in specific cell types.^{[1][2][3]} These application notes provide a comprehensive overview of the signaling pathways, experimental protocols, and quantitative data related to the use of **butaprost** for inducing Nur77 expression.

Mechanism of Action

Butaprost stimulates the EP2 receptor, a G-protein coupled receptor. While EP2 receptors are classically known to couple to G α s proteins to activate adenylate cyclase and increase intracellular cAMP levels, the induction of Nur77 by **butaprost** has been shown to occur through a non-classical pathway involving Protein Kinase C (PKC).^[1] This finding is significant as it demonstrates a link between EP2 receptor stimulation and PKC activation.^{[1][3]} The

induction of Nur77 mRNA by **butaprost** does not require new protein synthesis, indicating it is a primary response gene to this stimulus.[\[1\]](#)

Data Summary

The induction of Nur77 mRNA by **butaprost** is both time- and dose-dependent.[\[1\]](#)[\[2\]](#) The following table summarizes the quantitative data from studies using human embryonic kidney (HEK) 293/EBNA cells stably expressing the human EP2 receptor (hEP2-HEK293/EBNA).

Parameter	Cell Type	Butaprost Concentration	Treatment Time	Fold Induction of Nur77 mRNA	Reference
Efficacy	hEP2-HEK293/EBNA	1-100 nM	0.5 - 24 hours	~5-fold	[1] [2] [3]
Dose-Response	hEP2-HEK293/EBNA	1 nM - 100 nM	6 hours	Dose-dependent increase	[1]
Time Course	hEP2-HEK293/EBNA	100 nM (10^{-7} M)	0.5 - 24 hours	Peak at 1 hour, declining to near basal levels by 24 hours	[1]
Cell-Type Specificity	Human Trabecular Meshwork (TM) Cells	Not specified	Not specified	Upregulation observed	[1]
Cell-Type Specificity	Human Ciliary Smooth Muscle (SM) Cells	Not specified	Not specified	Slight upregulation	[1]
Cell-Type Specificity	Immortalized Mouse Cementoblastic Cells (OC-CM)	Not specified	Not specified	No significant effect	[4]

Experimental Protocols

Protocol 1: In Vitro Induction of Nur77 mRNA by **Butaprost** in hEP2-HEK293/EBNA Cells

This protocol describes the methodology for treating cultured hEP2-HEK293/EBNA cells with **butaprost** to induce Nur77 mRNA expression, followed by quantification using Northern Blot analysis or RT-qPCR.

Materials:

- hEP2-HEK293/EBNA cells
- Cell culture medium (e.g., DMEM with 10% FBS)
- **Butaprost**
- Phosphate-Buffered Saline (PBS)
- RNA extraction kit
- Reagents for Northern Blotting or RT-qPCR
- Actinomycin D (for transcription inhibition control)
- Cycloheximide (for protein synthesis inhibition control)

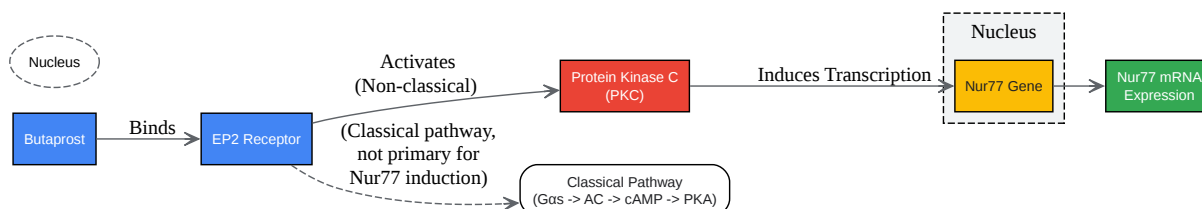
Procedure:

- Cell Culture: Culture hEP2-HEK293/EBNA cells in appropriate medium until they reach 80-90% confluency.
- Serum Starvation (Optional): To reduce basal expression levels, serum-starve the cells for 12-24 hours prior to treatment.
- **Butaprost** Treatment:
 - For Dose-Response Analysis: Treat cells with varying concentrations of **butaprost** (e.g., 10^{-9} M to 10^{-7} M) for a fixed time, such as 6 hours.[\[1\]](#)
 - For Time-Course Analysis: Treat cells with a fixed concentration of **butaprost** (e.g., 10^{-7} M) for different durations (e.g., 0.5, 1, 3, 6, 12, 24 hours).[\[1\]](#)

- Include a vehicle-treated control group (e.g., DMSO or ethanol, depending on the **butaprost** solvent).
- (Optional) Inhibitor Pre-treatment: To investigate signaling pathways, pre-treat cells with specific inhibitors for 30 minutes before adding **butaprost**.^[1]
 - PKC inhibitor (e.g., GF109203X, 2.5 μ M)
 - Transcription inhibitor (Actinomycin D, 10 μ g/ml)
 - Protein synthesis inhibitor (Cycloheximide, 10 μ g/ml)
- Cell Lysis and RNA Extraction: After treatment, wash the cells with ice-cold PBS and lyse them. Extract total RNA using a commercial kit according to the manufacturer's instructions.
- Quantification of Nur77 mRNA:
 - Northern Blot Analysis: Separate RNA by gel electrophoresis, transfer to a membrane, and hybridize with a labeled probe specific for Nur77. Use an 18S rRNA probe as a loading control.^[1]
 - RT-qPCR: Convert RNA to cDNA and perform real-time quantitative PCR using primers specific for Nur77. Normalize expression to a stable housekeeping gene (e.g., GAPDH, 18S).

Visualizations

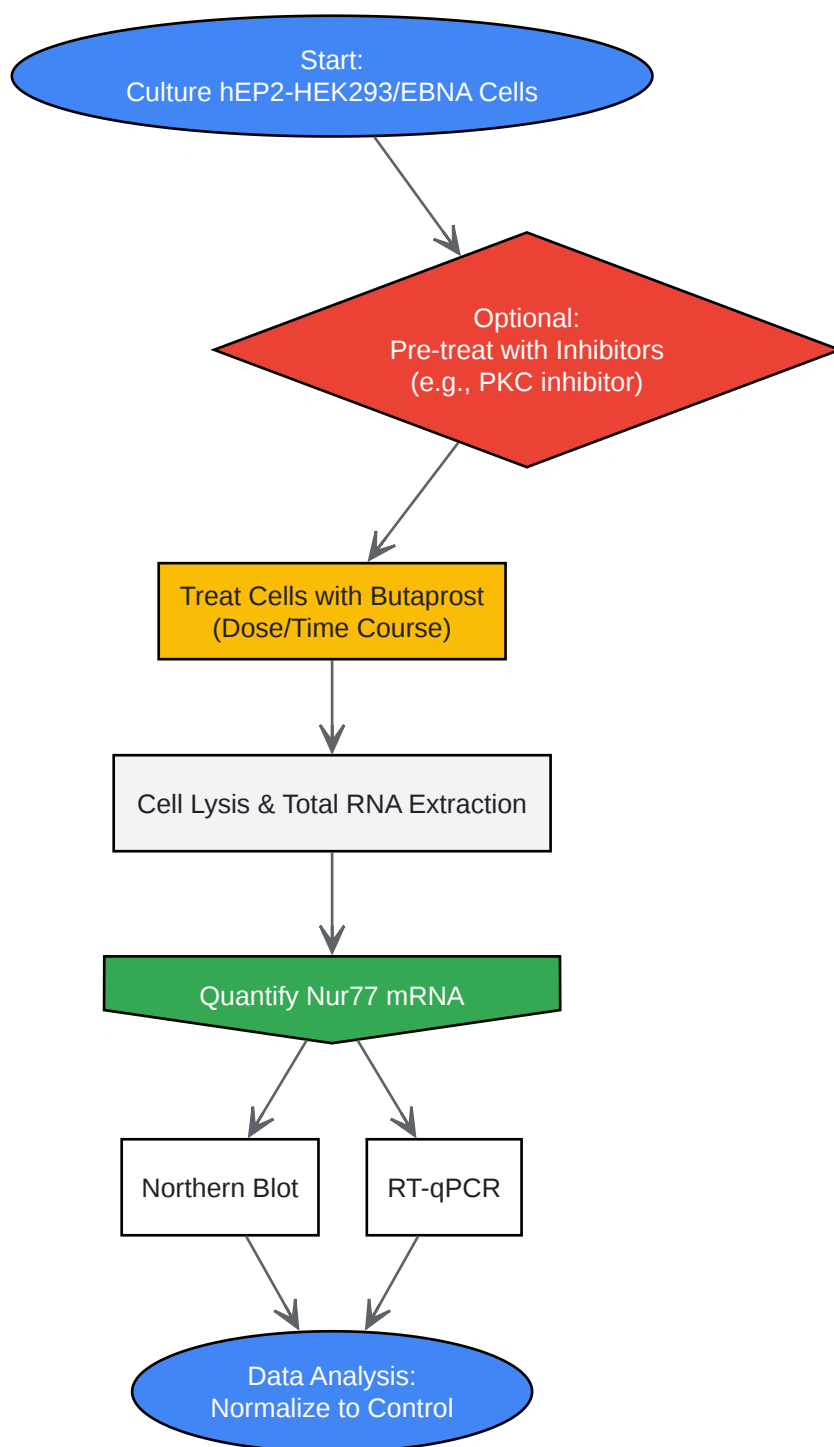
Signaling Pathway



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Caption: **Butaprost** induces Nur77 mRNA via a non-classical EP2 receptor-PKC pathway.

Experimental Workflow



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Caption: Workflow for measuring **butaprost**-induced Nur77 mRNA expression in vitro.

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